

A Technical Guide to 3,5-Dibromo-2-methylphenol: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: 3,5-Dibromo-2-methylphenol

CAS No.: 14122-00-0

Cat. No.: B082894

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3,5-Dibromo-2-methylphenol**, a halogenated aromatic compound with significance as a versatile intermediate in organic synthesis. While the specific historical discovery of this compound is not extensively documented, its existence and utility are understood within the broader context of research into brominated phenolic compounds.^[1] This guide details a probable synthetic pathway, outlines its known and predicted physicochemical properties, and explores its current and potential applications in medicinal chemistry and materials science. The information presented herein is intended to serve as a valuable resource for researchers utilizing this and similar building blocks in their synthetic endeavors.

Introduction and Historical Context

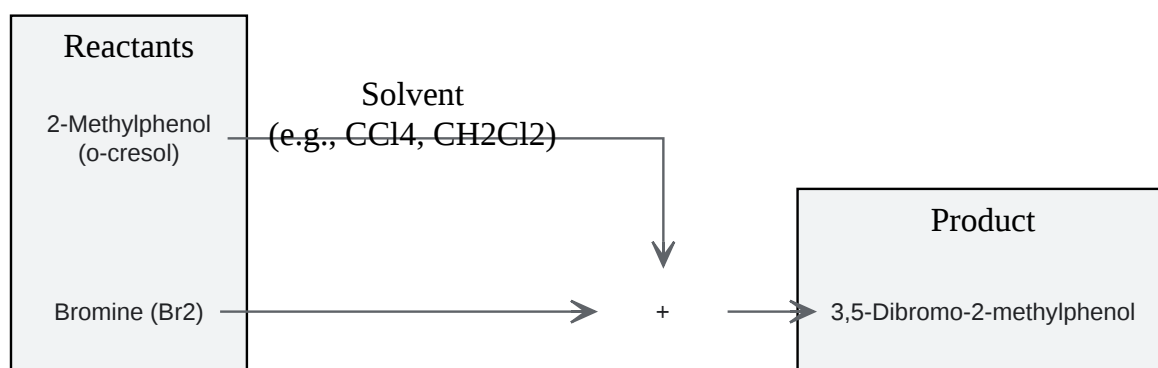
Brominated phenolic compounds (BPCs) represent a significant class of chemicals utilized as intermediates in the synthesis of a wide array of products, including pharmaceuticals, agrochemicals, and flame retardants.[1] The study of BPCs has largely concentrated on their synthesis, reactivity, and biological activities. The high reactivity of the phenolic ring towards electrophilic substitution, such as bromination, makes a diverse range of brominated phenols readily accessible.

While a precise date or seminal publication marking the "discovery" of **3,5-Dibromo-2-methylphenol** is not readily apparent in the historical literature, its synthesis and characterization are a logical extension of the systematic investigation of halogenated phenols that began in the 19th and early 20th centuries. Early work by chemists such as Zincke and Vogt laid the groundwork for understanding the bromination of cresols (methylphenols).[2] The synthesis of **3,5-Dibromo-2-methylphenol** can be inferred from these foundational studies on the direct bromination of phenolic compounds. Today, it is recognized as a commercially available chemical building block, albeit one primarily used in specialized research and development settings.[3]

Synthesis of 3,5-Dibromo-2-methylphenol

The primary route for the synthesis of **3,5-Dibromo-2-methylphenol** is the direct electrophilic bromination of 2-methylphenol (o-cresol). The hydroxyl and methyl groups on the aromatic ring are ortho, para-directing. Due to steric hindrance from the methyl group at the 2-position and the hydroxyl group at the 1-position, the bromine atoms are directed to the available ortho and para positions, resulting in the 3,5-dibromo substitution pattern.

General Reaction Scheme



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Caption: General reaction for the synthesis of **3,5-Dibromo-2-methylphenol**.

Detailed Experimental Protocol

The following protocol is a representative, field-proven method adapted from established procedures for the bromination of similar phenolic compounds.[4][5]

Materials:

- 2-Methylphenol (o-cresol)
- Liquid Bromine (Br₂)
- Carbon Tetrachloride (CCl₄) or Dichloromethane (CH₂Cl₂)
- Sodium Bicarbonate (NaHCO₃) solution (10%)
- Anhydrous Sodium Sulfate (Na₂SO₄)
- Reaction flask, dropping funnel, condenser, and magnetic stirrer
- Rotary evaporator

Procedure:

- **Dissolution:** In a reaction flask equipped with a magnetic stirrer and a dropping funnel, dissolve 1 mole of 2-methylphenol in a suitable solvent such as carbon tetrachloride or dichloromethane.
- **Cooling:** Cool the solution to 0-5 °C using an ice bath.
- **Bromine Addition:** Slowly add 2.2 moles of liquid bromine dissolved in the same solvent to the stirred solution via the dropping funnel. The addition should be controlled to maintain the reaction temperature below 10 °C. Hydrogen bromide gas will be evolved during the addition.

- Reaction: After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for an additional 2-4 hours, or until TLC or GC-MS analysis indicates the consumption of the starting material.
- Work-up:
 - Quench the reaction by carefully adding a 10% aqueous solution of sodium bicarbonate to neutralize the evolved HBr and any unreacted bromine.
 - Transfer the mixture to a separatory funnel and separate the organic layer.
 - Wash the organic layer sequentially with 10% sodium bicarbonate solution and water.
 - Dry the organic layer over anhydrous sodium sulfate.
- Purification:
 - Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
 - The crude product can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel.

Causality Behind Experimental Choices:

- Low Temperature: The bromination of phenols is a highly exothermic and rapid reaction. Conducting the reaction at low temperatures helps to control the reaction rate and minimize the formation of polybrominated byproducts.
- Solvent: An inert solvent like carbon tetrachloride or dichloromethane is used to dissolve the reactants and facilitate a homogenous reaction.
- Stoichiometry: A slight excess of bromine is often used to ensure complete conversion of the starting material.
- Neutralization: The sodium bicarbonate wash is crucial to remove acidic byproducts (HBr) which can interfere with the isolation and purification of the final product.

Physicochemical and Spectroscopic Data

While a comprehensive, experimentally verified dataset for **3,5-Dibromo-2-methylphenol** is not extensively published, data can be compiled from chemical databases and predicted through spectroscopic principles.

Physical Properties

Property	Value	Source
Molecular Formula	C ₇ H ₆ Br ₂ O	PubChem[6]
Molecular Weight	265.93 g/mol	PubChem[7]
CAS Number	14122-00-0	Sigma-Aldrich[3]
Predicted XlogP	3.3	PubChem[6]
Monoisotopic Mass	263.87854 Da	PubChem[6]

Spectroscopic Characterization

Spectroscopic analysis is essential for the structural elucidation and purity assessment of **3,5-Dibromo-2-methylphenol**.

- Mass Spectrometry (MS): GC-MS is a powerful technique for analyzing volatile compounds like **3,5-Dibromo-2-methylphenol**.^[1] The mass spectrum would be expected to show a characteristic isotopic pattern for two bromine atoms (approximately 1:2:1 ratio for M, M+2, and M+4 peaks). Predicted collision cross-section data is available.^[6]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: The proton NMR spectrum would be expected to show a singlet for the methyl protons, a broad singlet for the hydroxyl proton, and two singlets or a pair of doublets in the aromatic region for the two aromatic protons.
 - ¹³C NMR: The carbon NMR spectrum would provide information on the number of unique carbon environments in the molecule.

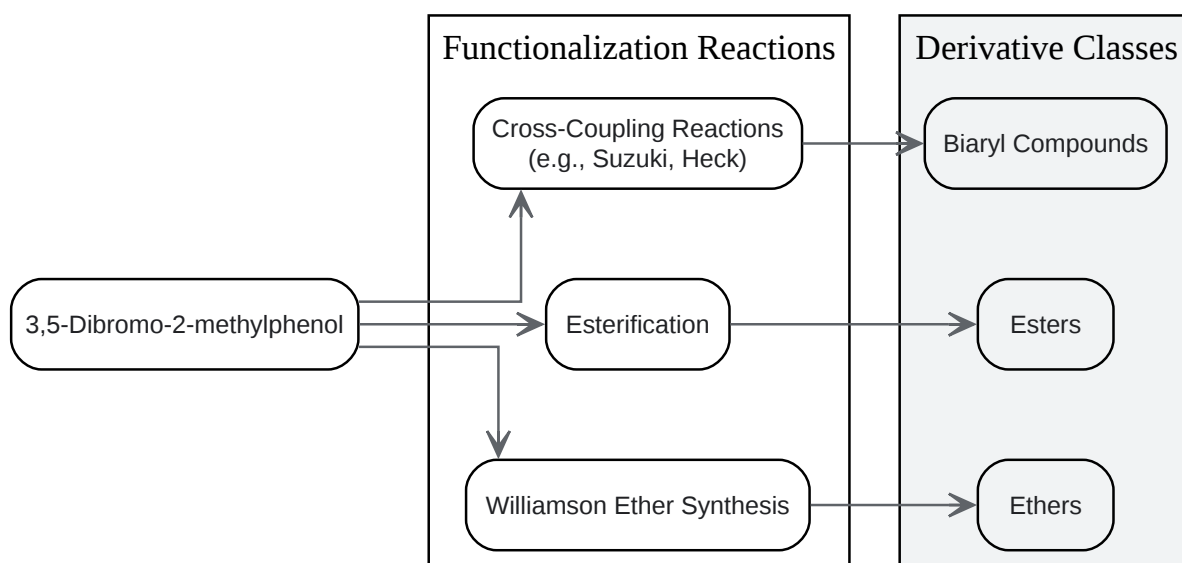
- Infrared (IR) Spectroscopy: The IR spectrum would be expected to show a broad absorption band in the region of 3200-3600 cm^{-1} corresponding to the O-H stretching of the phenolic hydroxyl group, as well as characteristic absorptions for C-H and C=C bonds in the aromatic ring, and C-Br bonds.

Applications in Research and Drug Development

3,5-Dibromo-2-methylphenol primarily serves as a versatile building block in organic synthesis.^[1] Its utility stems from the presence of multiple reactive sites: the phenolic hydroxyl group, the aromatic ring which can undergo further substitution, and the bromo-substituents which can participate in cross-coupling reactions.

Intermediate in the Synthesis of Bioactive Molecules

Derivatives of dibromomethylphenols have been utilized as starting materials for the synthesis of chalcones and N-acetyl pyrazolines, which have been investigated for their potential antimicrobial activities.^[1] The phenolic hydroxyl group can be readily converted into ethers and esters, allowing for the introduction of a wide variety of functional groups to create advanced derivatives.^[1]



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Caption: Synthetic utility of **3,5-Dibromo-2-methylphenol**.

Precursor for Advanced Materials

While specific examples for **3,5-Dibromo-2-methylphenol** are limited, related brominated phenols are used in the synthesis of polymers and other functional materials. The bromine atoms can serve as reactive handles for polymerization reactions or for grafting onto other polymer backbones.

Safety and Handling

As with all halogenated phenols, **3,5-Dibromo-2-methylphenol** should be handled with appropriate safety precautions. It is expected to be an irritant to the skin, eyes, and respiratory system.^[7] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood.

Conclusion

3,5-Dibromo-2-methylphenol is a valuable, albeit specialized, chemical intermediate. While its history is intertwined with the broader exploration of brominated phenols, its utility in modern organic synthesis is clear. This guide has provided a plausible and detailed synthetic protocol, a compilation of its physicochemical properties, and an overview of its potential applications. For researchers in drug discovery and materials science, **3,5-Dibromo-2-methylphenol** represents a versatile building block for the construction of complex molecular architectures.

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